

Physical properties of 2,2-dimethylbutanal

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Compound of Interest

Compound Name: **2,2-Dimethylbutanal**

Cat. No.: **B1614802**

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An In-depth Technical Guide to the Physical Properties of **2,2-dimethylbutanal**

This guide provides a comprehensive overview of the core physical properties of **2,2-dimethylbutanal**, targeted towards researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, detailed experimental protocols for property determination, and a visualization of the structure-property relationships.

Core Physical Properties

2,2-dimethylbutanal is an organic compound with the chemical formula C₆H₁₂O.^[1]^[2] It is also known as 2,2-dimethylbutyraldehyde.^[3] The physical characteristics of this aldehyde are crucial for its handling, application in chemical synthesis, and for toxicological and safety assessments.

Data Presentation

The quantitative physical properties of **2,2-dimethylbutanal** are summarized in the table below. These values are compiled from various chemical data sources.

Physical Property	Value	Unit	Source(s)
Molecular Weight	100.16	g/mol	[1] [2]
Boiling Point	103 - 110.7	°C	[1] [3]
Melting Point	-72.5 (estimate)	°C	[3]
Density	0.801	g/cm ³	[1] [3]
Refractive Index	Not available	-	[4]
Solubility in Water	Log10WS: -1.37	mol/L	[5]
Appearance	Liquid	-	[1]

Experimental Protocols

Detailed methodologies for determining the key physical properties of a liquid aldehyde like **2,2-dimethylbutanal** are outlined below. These are standard laboratory procedures that can be adapted for this specific compound.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[6\]](#) A common and efficient method for determining the boiling point of a small liquid sample is the capillary method.[\[6\]](#)[\[7\]](#)

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)[\[8\]](#)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Sample of **2,2-dimethylbutanal**

Procedure:

- A small amount of **2,2-dimethylbutanal** is placed into the fusion tube.[8]
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the sample.[7][8]
- The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) or an aluminum heating block.[8]
- The apparatus is heated gently.[8] As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the sample will begin to vaporize, and a rapid and continuous stream of bubbles will emerge from the capillary tube.[7]
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn up into the capillary tube.[7] This temperature is recorded.

Determination of Density (Pycnometer Method)

The density of a substance is its mass per unit volume. For liquids, a pycnometer provides a precise method for density determination.[9]

Apparatus:

- Pycnometer (a glass flask with a specific, known volume)
- Analytical balance
- Thermometer
- Sample of **2,2-dimethylbutanal**

Procedure:

- The clean, dry pycnometer is weighed accurately on an analytical balance (m_1).[\[9\]](#)
- The pycnometer is filled with distilled water of a known temperature and weighed again (m_2). The volume of the pycnometer (V) can be calculated using the known density of water at that temperature.
- The pycnometer is thoroughly dried and then filled with **2,2-dimethylbutanal**.
- The pycnometer filled with the sample is weighed (m_3).
- The mass of the **2,2-dimethylbutanal** is calculated by subtracting the mass of the empty pycnometer ($m_3 - m_1$).
- The density of **2,2-dimethylbutanal** is then calculated by dividing its mass by the volume of the pycnometer: Density = $(m_3 - m_1) / V$.

Determination of Refractive Index (Abbe Refractometer)

The refractive index of a material is a dimensionless number that describes how fast light travels through it. It is a characteristic property of a substance.[\[10\]](#)[\[11\]](#) The Abbe refractometer is a common instrument for measuring the refractive index of liquids.[\[11\]](#)

Apparatus:

- Abbe refractometer
- Light source (usually built-in)
- Dropper or pipette
- Sample of **2,2-dimethylbutanal**
- Constant temperature water bath (optional, for high precision)

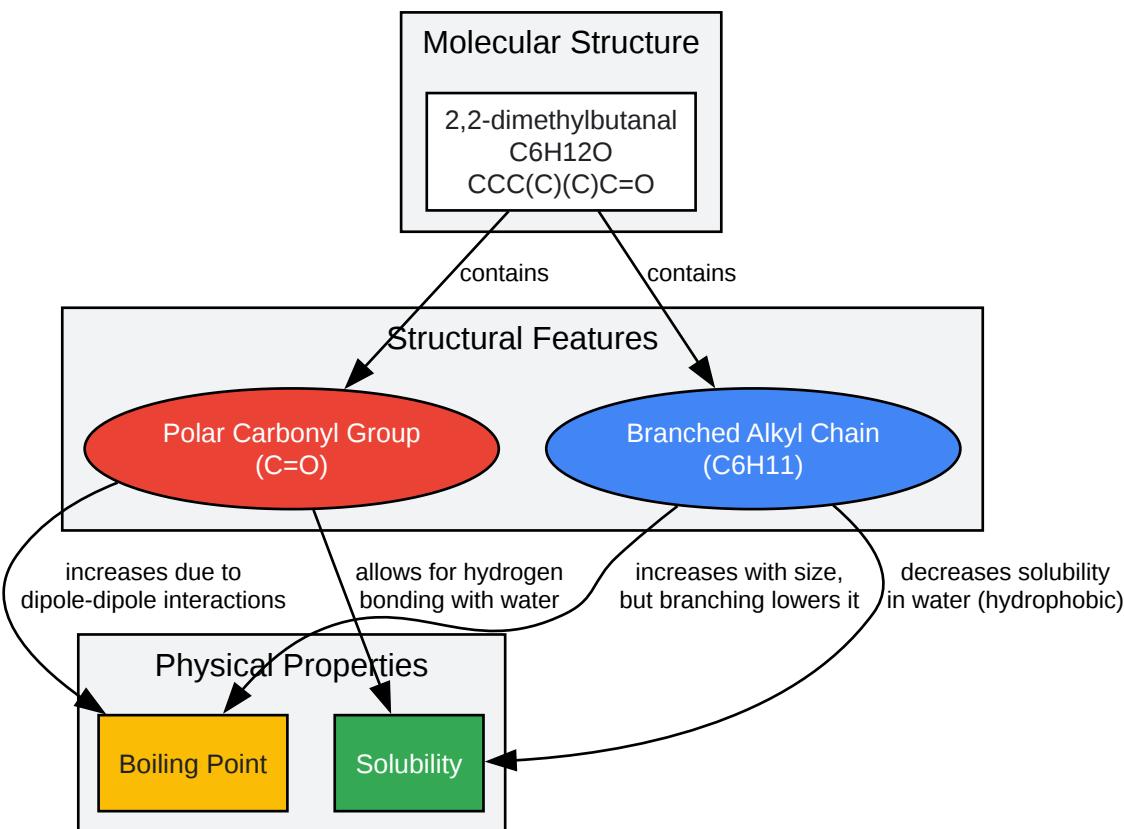
Procedure:

- The prism of the Abbe refractometer is cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.
- A few drops of **2,2-dimethylbutanal** are placed on the surface of the measuring prism using a clean dropper.
- The prism is closed and locked.
- The light source is switched on, and the eyepiece is adjusted to bring the crosshairs into focus.
- The adjustment knob is turned until the boundary between the light and dark regions is sharp and visible in the eyepiece. If color fringes are observed, the compensator is adjusted to eliminate them.
- The boundary line is centered on the crosshairs.
- The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should also be recorded, as the refractive index is temperature-dependent.

Structure-Property Relationship

The physical properties of **2,2-dimethylbutanal** are a direct consequence of its molecular structure. The presence of a polar carbonyl group and a nonpolar alkyl chain influences its boiling point, solubility, and density.

Relationship between Structure and Physical Properties of 2,2-dimethylbutanal

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Caption: Molecular structure of **2,2-dimethylbutanal** and its influence on key physical properties.

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